Blazein: A Technical Guide to its Structure, Isolation, and Biological Activity

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Compound of Interest

Compound Name:	*Blazein*
CAS No.:	*126060-09-1*
Cat. No.:	*B170311*

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Abstract

Blazein is a bioactive ergostanoid isolated from the medicinal mushroom Agaricus blazei.[1][2][3] This technical guide provides a comprehensive overview of the current knowledge on **Blazein**, focusing on its chemical structure, physical properties, isolation from its natural source, and its documented biological activity, particularly its pro-apoptotic effects on cancer cells. It is important to note that, to date, no total chemical synthesis of **Blazein** has been reported in the scientific literature. Therefore, this document will focus on its isolation and characterization.

Compound Structure and Properties

Blazein is a steroid derivative with the chemical formula C29H48O3.[3] Its structure was elucidated using mass spectrometry and 1H-NMR spectroscopy.[1][2][4] The IUPAC name for **Blazein** is (3β,5α,6β,22E)-6-methoxyergosta-7,22-diene-3,5-diol.[5] It is classified as an ergostanoid, a class of steroids characterized by a specific side chain at the C17 position of the steroid nucleus.[5]

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Table 1: Physicochemical Properties of **Blazein**

Property	Value	Source
Molecular Formula	C29H48O3	PubChem[5]
Molar Mass	444.7 g/mol	PubChem[5]
IUPAC Name	(3S,5R,6R,9S,10R,13R,14R,17R)-17-[(E,2R,5R)-5,6-dimethylhept-3-en-2-yl]-6-methoxy-10,13-dimethyl-1,2,3,4,6,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthrene-3,5-diol	PubChem[5]
CAS Number	126060-09-1	Wikipedia[3]
Synonyms	6-O-Methylcerevisterol, (22E)-6β-methoxyergosta-7,22-diene-3β,5α-diol	PubChem[5]

Synthesis and Isolation

Chemical Synthesis

As of the date of this document, a total chemical synthesis of **Blazein** has not been reported in peer-reviewed scientific literature. The complexity of the steroidal backbone and the specific stereochemistry of its functional groups present a significant synthetic challenge.

Isolation from Natural Sources

Blazein is a fungal metabolite isolated from the fruiting body of the mushroom Agaricus blazei Murrill (himematsutake).[1][2] While the specific, detailed protocol for the isolation of **Blazein** from the original research paper is not publicly available, a general workflow for the isolation of steroid compounds from fungal sources can be described.

Experimental Protocol: General Procedure for the Isolation of Ergostanoids from Fungi

- Extraction:

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- The dried and powdered fruiting bodies of Agaricus blazei are subjected to solvent extraction. A common method involves sequential extraction with solvents of increasing polarity, or a direct extraction with a chloroform/methanol mixture to isolate the lipid fraction.[6]

- Fractionation:
  - The crude extract is then concentrated under reduced pressure to yield a residue. This residue is subsequently partitioned between different immiscible solvents (e.g., n-hexane and methanol) to separate compounds based on their polarity.

- Chromatographic Purification:
  - The fraction containing the target compound is subjected to multiple rounds of chromatography for purification.
  - Silica Gel Column Chromatography: The extract is loaded onto a silica gel column and eluted with a gradient of solvents, such as a mixture of acetonitrile and methanol.[6] Fractions are collected and monitored by thin-layer chromatography (TLC).
  - High-Performance Liquid Chromatography (HPLC): Fractions containing the compound of interest are further purified using reversed-phase HPLC to yield pure **Blazein**.

- Structure Elucidation:
  - The structure of the purified compound is confirmed using spectroscopic methods, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy (1H-NMR, 13C-NMR, COSY, HMBC, HSQC).[1][4]



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Caption: General workflow for the isolation and purification of **Blazein**.

Biological Activity and Mechanism of Action

The primary biological activity reported for **Blazein** is its anti-cancer effect, specifically its ability to induce apoptosis in human cancer cell lines.[1][2][4]

Induction of Apoptosis

A key study demonstrated that **Blazein** induces cell death and morphological changes characteristic of apoptosis in human lung cancer (LU99) and stomach cancer (KATO III) cells.[1][2][4] The hallmark of this apoptotic induction was the fragmentation of DNA into oligonucleosomal-sized fragments, which was observed after 2-3 days of treatment with **Blazein**.[1] This suggests that the growth-inhibitory effects of **Blazein** are a direct result of its ability to trigger programmed cell death in these cancer cells.[1][2][4]

Table 2: In Vitro Activity of **Blazein**

Cell Line	Cancer Type	Effect	Observation	Source
LU99	Human Lung Cancer	Apoptosis Induction	DNA fragmentation after 3 days	Itoh et al., 2008[1]
KATO III	Human Stomach Cancer	Apoptosis Induction	DNA fragmentation after 2 days	Itoh et al., 2008[1]

Signaling Pathway

The precise signaling pathway through which **Blazein** induces apoptosis has not been fully elucidated. However, the observation of DNA fragmentation points to the activation of the caspase cascade, a central component of the apoptotic machinery. A plausible, though currently hypothetical, pathway involves the activation of initiator caspases (e.g., Caspase-8 or Caspase-9) which in turn activate executioner caspases (e.g., Caspase-3). Activated Caspase-3 then cleaves various cellular substrates, leading to the morphological and biochemical hallmarks of apoptosis, including DNA fragmentation.

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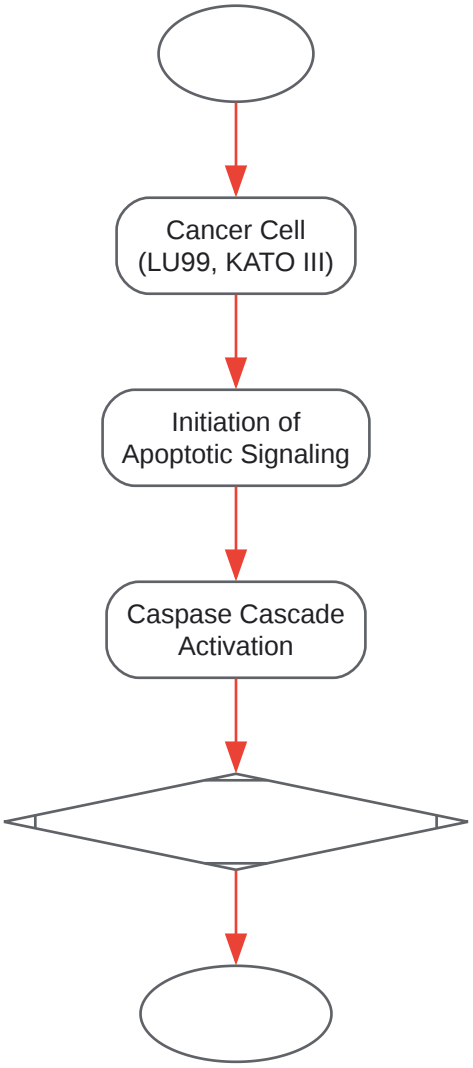

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Caption: Hypothetical signaling pathway for **Blazein**-induced apoptosis.

Experimental Protocols

The following is a representative protocol for assessing apoptosis through DNA fragmentation analysis, as was likely used in the characterization of **Blazein**'s activity.

Experimental Protocol: DNA Fragmentation Assay

- Cell Culture and Treatment:

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- Human cancer cells (e.g., LU99 or KATO III) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO2.
- Cells are seeded in culture plates and allowed to adhere overnight.
- The following day, the culture medium is replaced with fresh medium containing various concentrations of **Blazein** or a vehicle control (e.g., DMSO).
- Cells are incubated for specified time points (e.g., 24, 48, 72 hours).

- DNA Extraction:
  - After incubation, both adherent and floating cells are collected by trypsinization and centrifugation.
  - The cell pellet is washed with phosphate-buffered saline (PBS).
  - DNA is extracted from the cells using a commercial DNA extraction kit or a standard phenol-chloroform extraction method. The protocol should be designed to isolate both high molecular weight and fragmented DNA.
- Agarose Gel Electrophoresis:
  - Equal amounts of DNA from each sample are loaded onto a 1.5-2.0% agarose gel containing a fluorescent DNA stain (e.g., ethidium bromide or SYBR Safe).
  - A DNA ladder standard is run in parallel to estimate the size of the DNA fragments.
  - Electrophoresis is carried out at a constant voltage until the dye front has migrated an appropriate distance.
- Visualization:
  - The gel is visualized under UV light and photographed. The presence of a "ladder" of DNA fragments in discrete multiples of approximately 180-200 base pairs is indicative of apoptotic DNA fragmentation.

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Conclusion and Future Directions

Blazein is a naturally occurring ergostanoid with promising anti-cancer properties, specifically the ability to induce apoptosis in lung and stomach cancer cells. As a natural product, its primary source remains the Agaricus blazei mushroom, and its isolation and purification are key to obtaining the compound for research and potential therapeutic development.

Future research should focus on several key areas:

- Total Synthesis: The development of a total synthesis for **Blazein** would provide a reliable and scalable source of the compound, enabling more extensive preclinical and clinical evaluation.
- Mechanism of Action: Detailed studies are needed to elucidate the precise molecular targets and signaling pathways through which **Blazein** exerts its pro-apoptotic effects.
- In Vivo Efficacy: Evaluation of **Blazein**'s anti-tumor activity in animal models is a critical next step to determine its therapeutic potential.
- Structure-Activity Relationship (SAR) Studies: A synthetic route would enable the generation of **Blazein** analogs to explore the SAR and potentially develop more potent and selective anti-cancer agents.

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